

Handling and storage precautions for 4-Chlorobenzyl bromide

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Compound of Interest

Compound Name: 4-Chlorobenzyl bromide

Cat. No.: B1630557

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An In-Depth Technical Guide to the Safe Handling and Storage of **4-Chlorobenzyl Bromide**

Authored by a Senior Application Scientist

This guide provides a comprehensive framework for the safe handling, storage, and emergency management of **4-Chlorobenzyl bromide** (CAS No. 622-95-7). Designed for researchers, chemists, and drug development professionals, this document moves beyond procedural checklists to instill a deep understanding of the material's properties and the causality behind essential safety protocols. Adherence to these guidelines is critical for ensuring personnel safety, maintaining experimental integrity, and complying with regulatory standards.

Compound Profile and Physicochemical Properties

4-Chlorobenzyl bromide is an important reagent and building block in organic synthesis, frequently used in the pharmaceutical industry for creating complex molecular architectures.^[1] ^[2] Its utility, however, is matched by its hazardous nature, necessitating a thorough understanding of its physical and chemical characteristics.

As a low-melting solid, it can exist in various forms at ambient laboratory temperatures, from a crystalline powder to a fused solid, which impacts handling procedures.^[3] Its insolubility in water and sensitivity to moisture are critical factors that dictate storage and handling requirements.^[2]^[3]^[4]

Property	Value	Source(s)
CAS Number	622-95-7	[3] [5]
Molecular Formula	C ₇ H ₆ BrCl	[5]
Molecular Weight	205.48 g/mol	[1] [5]
Appearance	White to almost white low melting solid, powder, or crystals	[3]
Melting Point	46 - 52 °C (115 - 126 °F)	[3] [6]
Boiling Point	107 - 108 °C @ 8 mmHg	[6]
Solubility	Insoluble in water	[2] [4]
Synonyms	α-Bromo-4-chlorotoluene, 1-(bromomethyl)-4-chlorobenzene	[5]

Hazard Analysis and GHS Classification

4-Chlorobenzyl bromide is classified as a hazardous and corrosive substance.[\[3\]](#) Its primary danger lies in its ability to cause severe chemical burns to skin and eyes upon contact.[\[7\]](#) This corrosive action is exacerbated by its lachrymatory nature, meaning it is a substance that irritates the eyes and causes tearing.[\[6\]](#)

The underlying causality for its corrosivity is its reactivity with water. Upon contact with moisture, such as humidity in the air or water in biological tissues, it can hydrolyze to form hydrobromic acid (HBr) and hydrogen chloride (HCl), both of which are highly corrosive acids. This reactivity underscores the critical need to prevent contact with skin, eyes, and mucous membranes.

GHS Classification	Code	Description	Source(s)
Pictogram	GHS05	Corrosion	
Signal Word	Danger	[3][7]	
Hazard Statements	H314	Causes severe skin burns and eye damage.	[7]
H290		May be corrosive to metals.	[7]
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[7]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[7]
P303+P361+P353		IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]
P310		Immediately call a POISON CENTER or doctor/physician.	[7][8]
P405		Store locked up.	[7][9]

P501	Dispose of contents/container to an approved waste disposal plant.	[8]
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Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate PPE, is mandatory.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate the handler from the hazardous material.

- Chemical Fume Hood: All handling of **4-Chlorobenzyl bromide**, including weighing and transfers, must be conducted within a certified chemical fume hood to contain dust and vapors.[9]
- Ventilation: Ensure adequate general laboratory ventilation to prevent the accumulation of fugitive emissions.[3][7]
- Safety Stations: Eyewash stations and emergency safety showers must be readily accessible and located close to the workstation where the chemical is handled.[3][10]

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The correct selection and use of PPE are critical to prevent personal exposure.

Protection Type	Specific Equipment	Standard/Specification	Rationale
Eye and Face	Chemical safety goggles and a full-face shield.	OSHA 29 CFR 1910.133 or EN 166	Protects against splashes, dust, and vapors. A face shield is required over goggles due to the severe corrosive potential.[3][11][12][13]
Hand Protection	Chemically resistant, impervious gloves (e.g., Neoprene, PVC). Double-gloving is recommended.	EN 374	Prevents direct skin contact. Given the corrosive nature, gloves should be inspected before use and disposed of immediately after handling or if contamination is suspected.[9][12][14]
Body Protection	Flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.		Provides a barrier against spills and splashes. Contaminated clothing must be removed immediately and decontaminated before reuse.[3][12][13]
Respiratory	NIOSH/MSHA-approved respirator with particulate filter (N100 or P3).	OSHA 29 CFR 1910.134 or EN 143/149	Required when there is a risk of inhaling dust, especially during weighing or spill cleanup. A full-face respirator provides

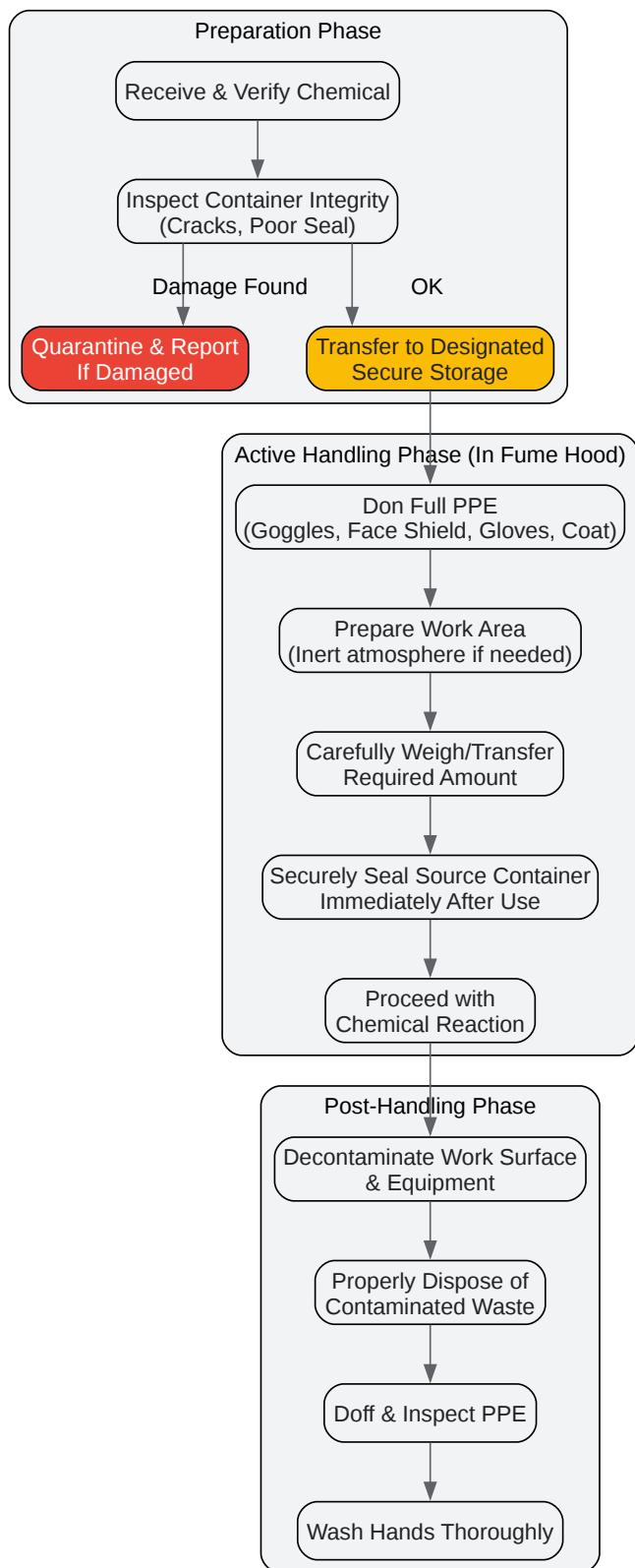
both eye and
respiratory protection.

[3][9][11]

Laboratory Handling Protocols

The following protocols are designed as self-validating systems to ensure safety at each stage of the handling process.

Workflow for Safe Handling of 4-Chlorobenzyl Bromide

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Caption: General workflow for handling **4-Chlorobenzyl bromide**.

Protocol 4.1: Receiving and Weighing the Compound

- **Verification:** Upon receipt, verify the chemical identity and check the container for any signs of damage, such as cracks or a compromised seal.
- **Don PPE:** Before opening, don all required PPE as specified in Table 3.
- **Work in Fume Hood:** Place the container in a chemical fume hood.
- **Inert Atmosphere:** To minimize exposure to moisture, especially for sensitive reactions, consider performing the transfer in an inert atmosphere glove box or by using Schlenk techniques.
- **Weighing:** Tare a clean, dry, and sealed secondary container on a balance. Quickly transfer the desired amount of **4-Chlorobenzyl bromide** and securely seal the secondary container. Avoid creating dust.^[3]
- **Seal Original Container:** Immediately and tightly reseal the original container, preferably flushing with an inert gas like argon or nitrogen before sealing.
- **Cleanup:** Clean any residual material from the spatula and balance area using a suitable solvent and absorbent material, treating all waste as hazardous.
- **Doffing:** Remove PPE carefully, avoiding self-contamination, and wash hands thoroughly.

Storage Requirements and Incompatibility

Proper storage is paramount to maintaining the stability of **4-Chlorobenzyl bromide** and preventing hazardous situations.

- **Temperature:** Store in a refrigerator, typically between 0°C and 10°C.^[7]
- **Atmosphere:** The compound is moisture and air sensitive.^[3] It must be stored under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.^{[7][15]}
- **Light:** Protect from light, as it can promote degradation.^[7]

- Location: Store in a designated, locked, cool, dry, and well-ventilated corrosives area.[\[3\]](#)[\[7\]](#)
The storage location should be separate from incompatible materials.
- Container: Keep the container tightly closed and in its original, corrosion-resistant packaging.
[\[7\]](#)

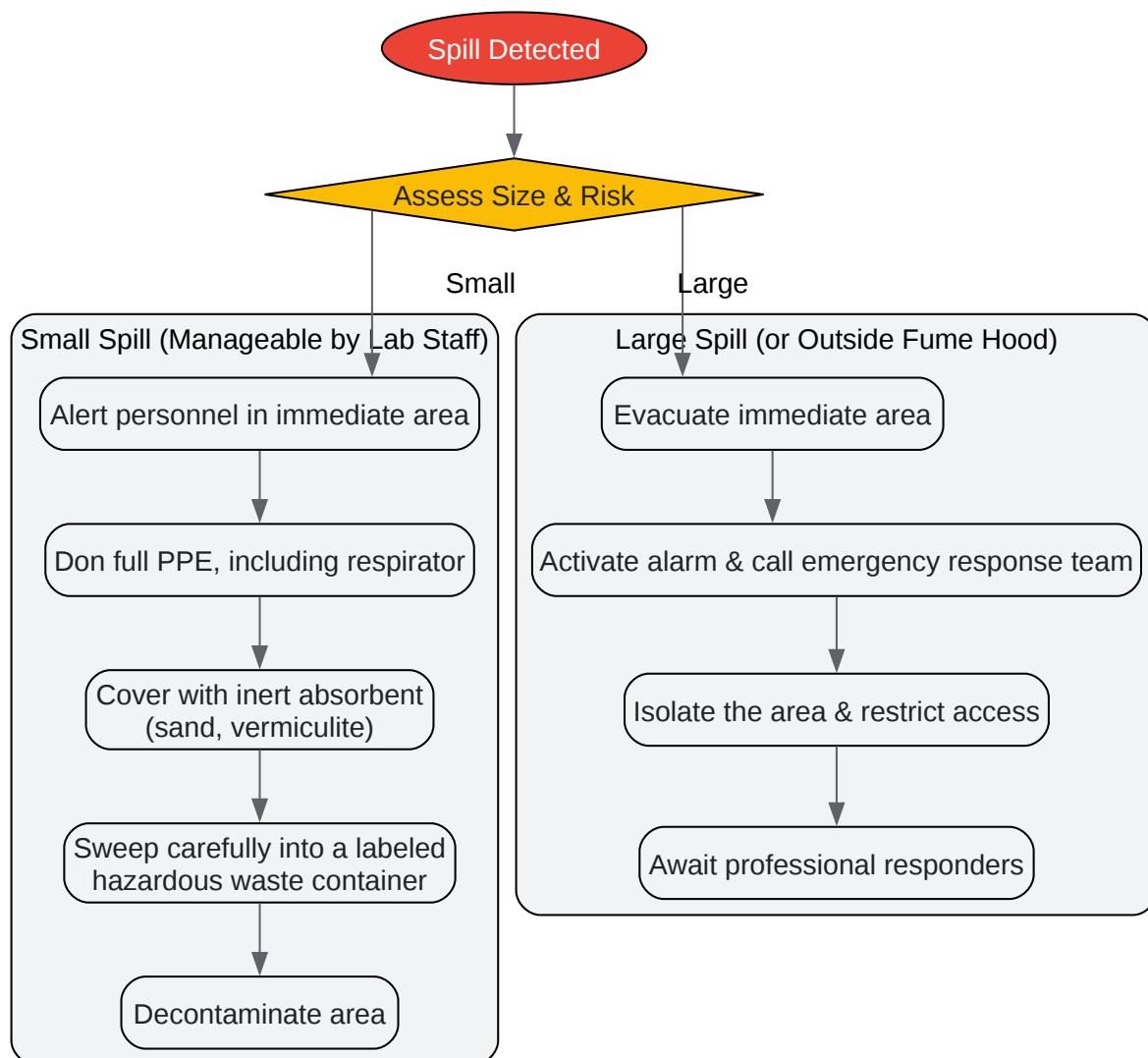
Incompatible Materials to Avoid:

- Strong oxidizing agents
- Bases
- Alcohols
- Amines
- Metals
- Water/Moisture[\[3\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Emergency Response Protocols

Immediate and correct response to an exposure or spill is critical.

Spill Response Decision Workflow



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Caption: Decision workflow for responding to a chemical spill.

Protocol 6.1: Spill Management

- Evacuate: Evacuate all non-essential personnel from the spill area.[\[16\]](#)

- Alert: Inform laboratory personnel and the designated safety officer immediately.
- Protect: Don full PPE, including respiratory protection, before entering the spill area.[\[3\]](#)
- Contain: For solid spills, carefully sweep up the material, avoiding dust generation, and place it into a labeled, sealed container for hazardous waste.[\[3\]](#)[\[17\]](#) For solutions, cover with an inert absorbent material like sand, silica gel, or vermiculite.[\[10\]](#)[\[11\]](#)
- Cleanup: Once absorbed, collect the material into a suitable container for disposal.
- Decontaminate: Clean the spill area thoroughly.
- Prevent Entry to Drains: Do not allow the chemical or cleanup materials to enter drains.[\[3\]](#)[\[10\]](#)

Protocol 6.2: First Aid for Exposures

Medical attention is required for all routes of exposure.[\[3\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[3\]](#)[\[7\]](#)[\[9\]](#)
- Ingestion: Rinse mouth thoroughly with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[3\]](#)[\[7\]](#)[\[9\]](#)

Waste Disposal

All waste containing **4-Chlorobenzyl bromide**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[\[3\]](#)
- Collection: Collect waste in designated, labeled, and sealed containers.
- Disposal: Dispose of the waste through an approved hazardous waste disposal plant, following all local, regional, and national regulations.[\[3\]](#)[\[8\]](#) Do not dispose of it down the drain or with general laboratory trash.

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